

chemical properties of triammonium hexafluorosilicate

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Compound of Interest

Compound Name: Triammonium

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An In-depth Technical Guide on the Chemical Properties of Ammonium Hexafluorosilicate

For the Attention of: Researchers, Scientists, and Drug Development Professionals

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Following an extensive search, it has been determined that the correct chemical name for the compound of interest is Ammonium Hexafluorosilicate, with the chemical formula $(\text{NH}_4)_2\text{SiF}_6$. This document will proceed with the properties and data pertaining to this compound.

Core Chemical Properties

Ammonium hexafluorosilicate is a white, crystalline solid that is odorless.[1][2] It is a toxic chemical, like all salts of fluorosilicic acid.[2] The compound is known to exist in at least three crystalline polymorphs: a cubic α -form (corresponding to the mineral cryptohalite), a trigonal β -form (bararite), and a hexagonal γ -form.[3]

Physical and Chemical Data

The following table summarizes the key quantitative properties of ammonium hexafluorosilicate:

Property	Value	Citation(s)
Molecular Formula	$(\text{NH}_4)_2\text{SiF}_6$	[3]
Molecular Weight	178.15 g/mol	[1]
Appearance	White crystalline solid	[1]
Density	2.01 g/cm ³ at 20 °C	[4]
Melting Point	Decomposes	[1]
Decomposition Temperature	Starts to decompose at elevated temperatures.	[1]
Solubility in Water	18.6 g/100 mL at 17 °C	[4]
Odor	Odorless	[1]

Reactivity and Stability

Ammonium hexafluorosilicate is stable under normal storage conditions.[5] However, it exhibits reactivity under specific conditions:

- **Hydrolysis:** In aqueous solutions, it hydrolyzes, especially in alkaline water, to form fluoride ions.[1] The resulting solution is acidic.[2]
- **Reaction with Acids:** Contact with strong acids can liberate toxic hydrogen fluoride gas.[5]
- **Corrosivity:** It is corrosive to aluminum.[1] Due to its reaction with silicon-containing compounds in the presence of moisture, it should not be stored in glass containers.[5]
- **Thermal Decomposition:** When heated to decomposition, it releases gaseous silicon tetrafluoride and forms a solid fluoride residue.[1] Toxic fumes of hydrogen fluoride, ammonia, and nitrogen oxides are also emitted.[1][2]

Experimental Protocols

Synthesis of Ammonium Hexafluorosilicate

A common laboratory synthesis involves the reaction of an ammonium fluoride source with a silicon source, such as silica gel.

Protocol:

- A solution of ammonium fluoride is prepared by carefully adding an amine (e.g., ammonia, methylamine) to hydrofluoric acid in a plastic beaker at 0 °C.[6]
- The mixture is stirred for a period of time (e.g., 2 hours) and then allowed to warm to room temperature.[6]
- Silica gel is then slowly added to the ammonium fluoride solution.[6]
- The resulting mixture is stirred, typically overnight.[6]
- The solvent is subsequently removed by evaporation to yield the crystalline ammonium hexafluorosilicate product.[6]

Determination of Thermal Stability (Thermogravimetric Analysis - TGA)

Thermogravimetric analysis can be employed to determine the decomposition temperature and profile of ammonium hexafluorosilicate. The following is a general procedure adapted from a protocol for a similar compound.[7]

Protocol:

- A small, accurately weighed sample (e.g., 5-10 mg) of ammonium hexafluorosilicate is placed into a TGA sample pan (e.g., alumina or platinum).
- The sample is loaded into the TGA instrument.
- The sample is heated under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10 °C/min).[7]
- The mass of the sample is continuously monitored as a function of temperature.

- The decomposition temperature is identified as the temperature at which a significant loss of mass occurs.

Determination of Phase Transitions (Differential Scanning Calorimetry - DSC)

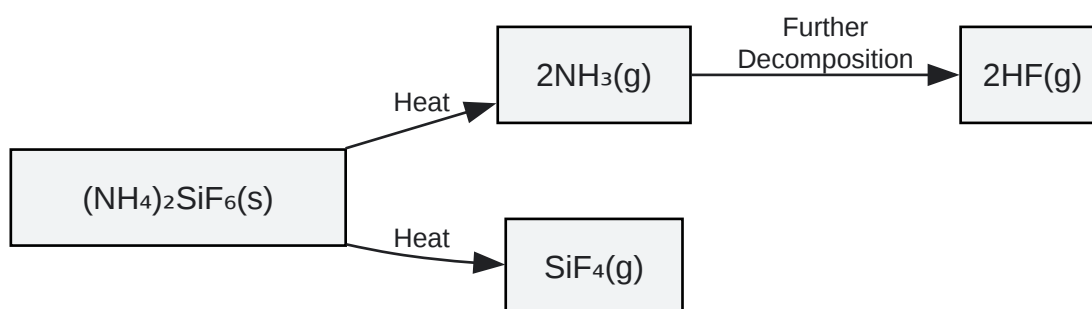
DSC is used to identify phase transitions and measure the enthalpy changes associated with them. The following is a general protocol.^[8]^[9]

Protocol:

- A small, accurately weighed sample (e.g., 5-10 mg) of ammonium hexafluorosilicate is hermetically sealed in a DSC pan (e.g., aluminum).^[7]
- An empty, sealed pan is used as a reference.
- Both the sample and reference pans are placed in the DSC cell.
- The cell is heated and/or cooled at a controlled rate (e.g., 10 °C/min) over a defined temperature range.^[9]
- The differential heat flow between the sample and the reference is measured as a function of temperature. Endothermic or exothermic peaks indicate phase transitions.

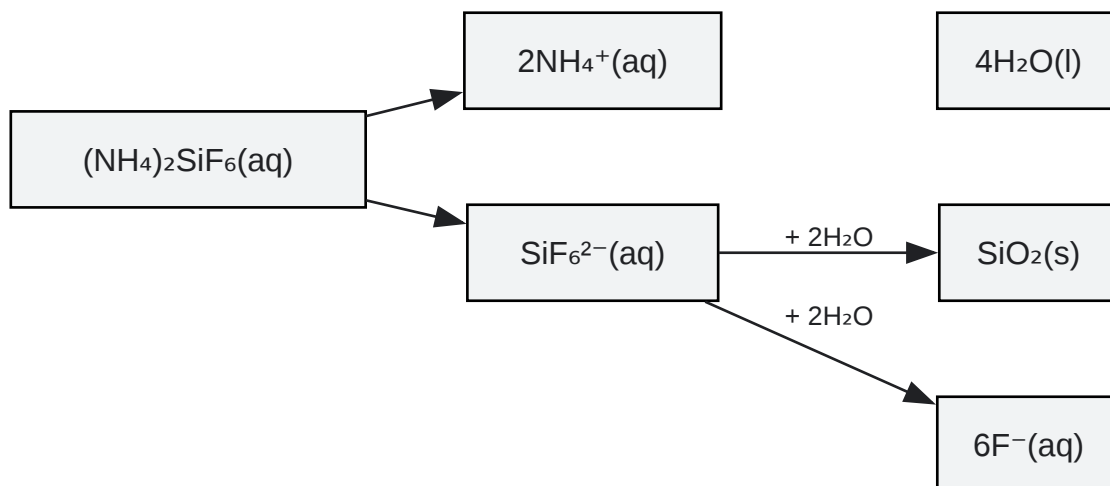
Visualizations

Reaction Pathways



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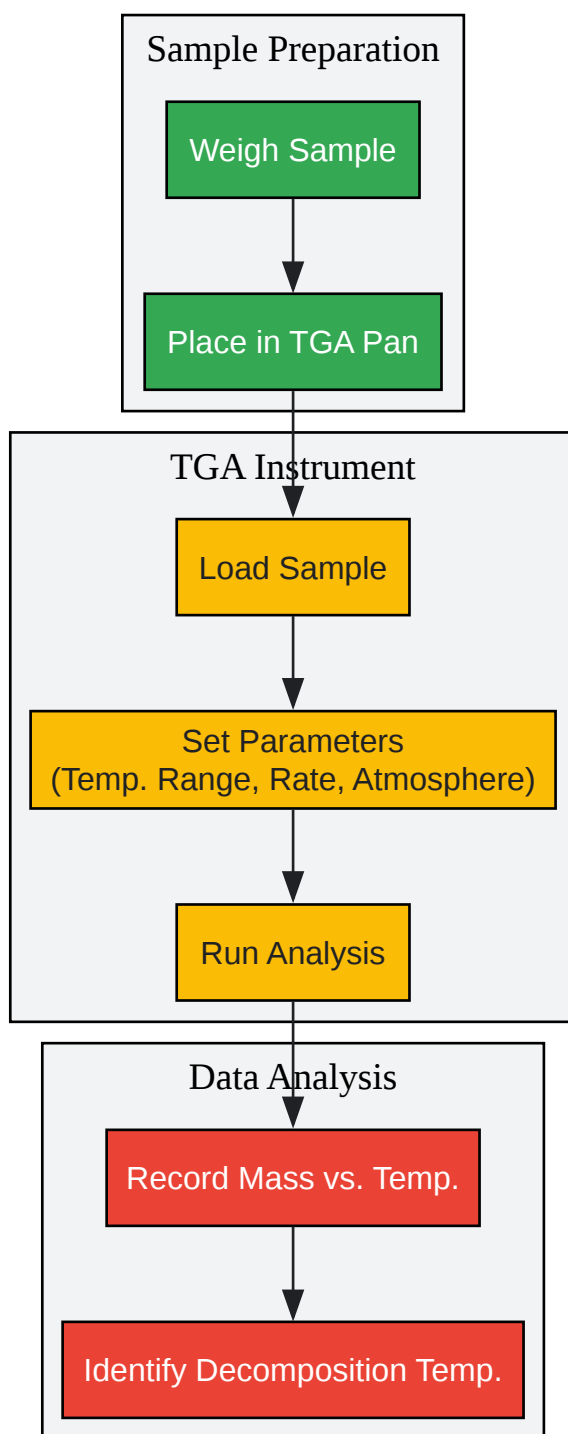
Caption: Thermal decomposition pathway of ammonium hexafluorosilicate.



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Caption: Hydrolysis pathway of ammonium hexafluorosilicate in water.

Experimental Workflows



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Caption: Experimental workflow for Thermogravimetric Analysis (TGA).

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